

Technical Support Center: Enalapril Maleate Solubility for In-Vitro Experiments

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Compound of Interest

Compound Name: *Enalapril Maleate*

Cat. No.: *B1663524*

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Welcome to the technical support center for **enalapril maleate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of **enalapril maleate** in in-vitro experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **enalapril maleate**?

A1: **Enalapril maleate** is a white to off-white crystalline powder. It is sparingly soluble in water, soluble in ethanol, and freely soluble in methanol.[1] For in-vitro experiments, it is commonly dissolved in organic solvents like DMSO to create a stock solution before being diluted into aqueous buffers or cell culture media.[2]

Q2: I am having trouble dissolving **enalapril maleate** directly in my aqueous buffer (e.g., PBS or cell culture medium). Why is this happening?

A2: Direct dissolution in aqueous solutions is often challenging because **enalapril maleate** is sparingly soluble in water.[1] Several sources report it as insoluble or having very low solubility in water at room temperature.[3] For instance, the solubility in PBS (pH 7.2) is approximately 1 mg/mL, and aqueous solutions are not recommended for storage for more than one day.[2] Preparing a high-concentration stock solution in an organic solvent first is the standard and recommended procedure.

Q3: What is the recommended solvent for preparing a concentrated stock solution of **enalapril maleate**?

A3: Dimethyl sulfoxide (DMSO) is the most highly recommended solvent for preparing concentrated stock solutions of **enalapril maleate**.^{[2][4]} It can achieve concentrations as high as 99 mg/mL (201.0 mM).^{[3][5]} It is crucial to use fresh, anhydrous DMSO, as moisture-absorbing DMSO can significantly reduce the solubility of the compound.^{[4][5]}

Q4: My **enalapril maleate** solution appears cloudy or shows precipitation after dilution into my aqueous experimental medium. What should I do?

A4: Precipitation upon dilution into an aqueous medium is a common issue when the final concentration of the drug exceeds its solubility limit in that medium. Here are some troubleshooting steps:

- **Reduce Final Concentration:** The most straightforward solution is to lower the final working concentration of **enalapril maleate**.
- **Check Organic Solvent Percentage:** Ensure the final concentration of the organic solvent (e.g., DMSO) in your aqueous medium is minimal (typically <0.5% or <0.1%), as high concentrations can be toxic to cells and may also affect the solubility of other components.^[2]
- **Gentle Warming and Sonication:** For some aqueous solutions, gentle warming and ultrasonication can help improve solubility.^{[4][6]} However, be cautious about the temperature sensitivity and stability of **enalapril maleate**.
- **pH Adjustment:** The degradation pathway of **enalapril maleate** is pH-dependent. It shows better stability in the pH range of 2.00 – 7.00.^[7] Adjusting the pH of your final solution might improve stability, but this must be compatible with your experimental system (e.g., cell culture).

Q5: Are there alternative methods to enhance the aqueous solubility of **enalapril maleate**?

A5: Yes, researchers have explored several methods. For experimental purposes, co-solvents can be effective. One formulation for in-vivo use involves a mixture of DMSO, PEG300, Tween80, and water, which could be adapted for specific in-vitro needs if the components are compatible with the assay.^[5] Other advanced methods reported in formulation science include

creating solid dispersions with excipients like mannitol or using hydrotropic solubilization with agents like urea, though these are less common for direct application in typical in-vitro assays. [8][9]

Data Summary: Solubility of Enalapril Maleate

The following table summarizes the solubility of **enalapril maleate** in various solvents as reported by different suppliers and databases.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	≥ 99	≥ 201.0	Use fresh, anhydrous DMSO.	[3][5]
≥ 50	≥ 101.52	Hygroscopic DMSO impacts solubility.	[4]	
≥ 25	~50.76	[2]		
≥ 23.15	~47.00	[6]		
Ethanol	4	8.12	[3]	
≥ 2.12	~4.30	Requires ultrasonication.	[6]	
~0.25	~0.51	[2]		
Water	Insoluble	-	[3]	
33.33	67.67	Requires ultrasonic and warming.	[4]	
Sparingly Soluble	-	[1]		
0.213	~0.43	[10]		
PBS (pH 7.2)	~1	~2.03	Do not store aqueous solution > 1 day.	[2]
Methanol	Freely Soluble	-	[1]	
Dimethyl Formamide	~15	~30.45	[2]	

Note: Solubility can vary slightly between batches.[3]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the standard method for preparing a 100 mM stock solution of **enalapril maleate**.

Materials:

- **Enalapril Maleate** (MW: 492.52 g/mol) [3]
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh out 49.25 mg of **enalapril maleate** powder and place it into a sterile vial.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO to the vial.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming or brief sonication can be applied if necessary, but avoid excessive heat.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store at -20°C for short-term (months) or -80°C for long-term (years) storage.[2][4]

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol details the serial dilution of the DMSO stock solution into a cell culture medium.

Materials:

- 100 mM **Enalapril Maleate** stock solution in DMSO (from Protocol 1)
- Pre-warmed sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile polypropylene tubes

Procedure:

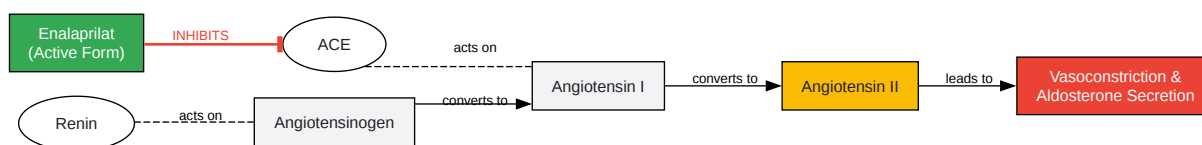
- Intermediate Dilution (Optional but Recommended): To avoid issues with localized high concentrations of DMSO, first prepare an intermediate dilution. For example, dilute the 100 mM stock 1:100 in sterile culture medium to create a 1 mM solution.
- Final Dilution: Add the required volume of the intermediate solution (or the stock solution for higher concentrations) to the final volume of the cell culture medium to achieve the desired working concentration (e.g., 1 μ M, 10 μ M, 100 μ M).
- Mixing: Mix immediately and thoroughly by gentle inversion or pipetting to ensure homogeneity and prevent precipitation.
- Final DMSO Check: Calculate the final percentage of DMSO in the working solution. It should ideally be below 0.1% to avoid solvent-induced cellular effects.^[2] For example, a 1:1000 dilution of the stock solution results in a 0.1% DMSO concentration.

Diagrams and Workflows

Mechanism of Action: RAAS Inhibition

Enalapril is a prodrug that is hydrolyzed in the body to its active form, enalaprilat.^[11]

Enalaprilat is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE), which plays a key role in the Renin-Angiotensin-Aldosterone System (RAAS) that regulates blood pressure.

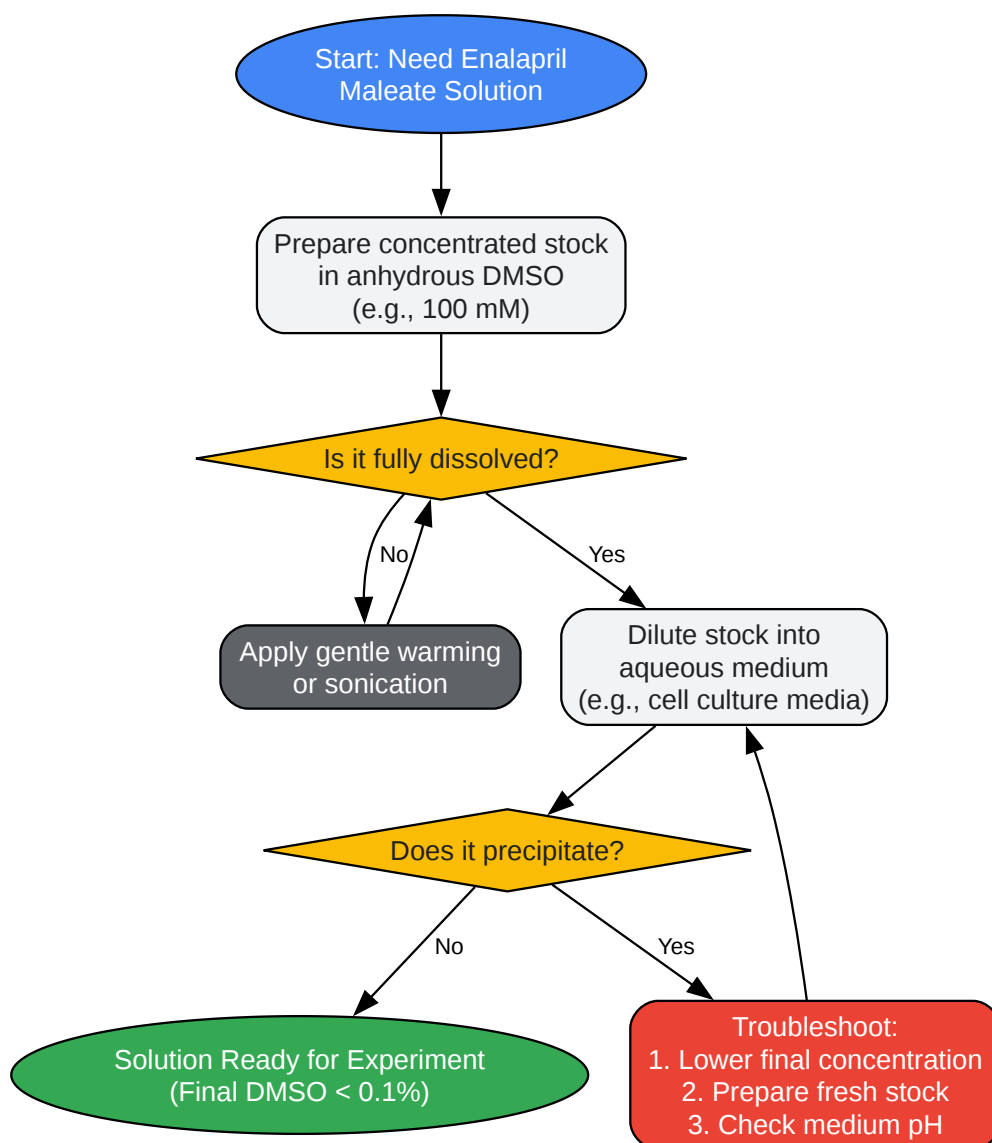


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Caption: Simplified Renin-Angiotensin-Aldosterone System (RAAS) pathway showing inhibition by enalaprilat.

Experimental Workflow: Solution Preparation

This workflow outlines the decision-making process for preparing **enalapril maleate** solutions for in-vitro experiments.

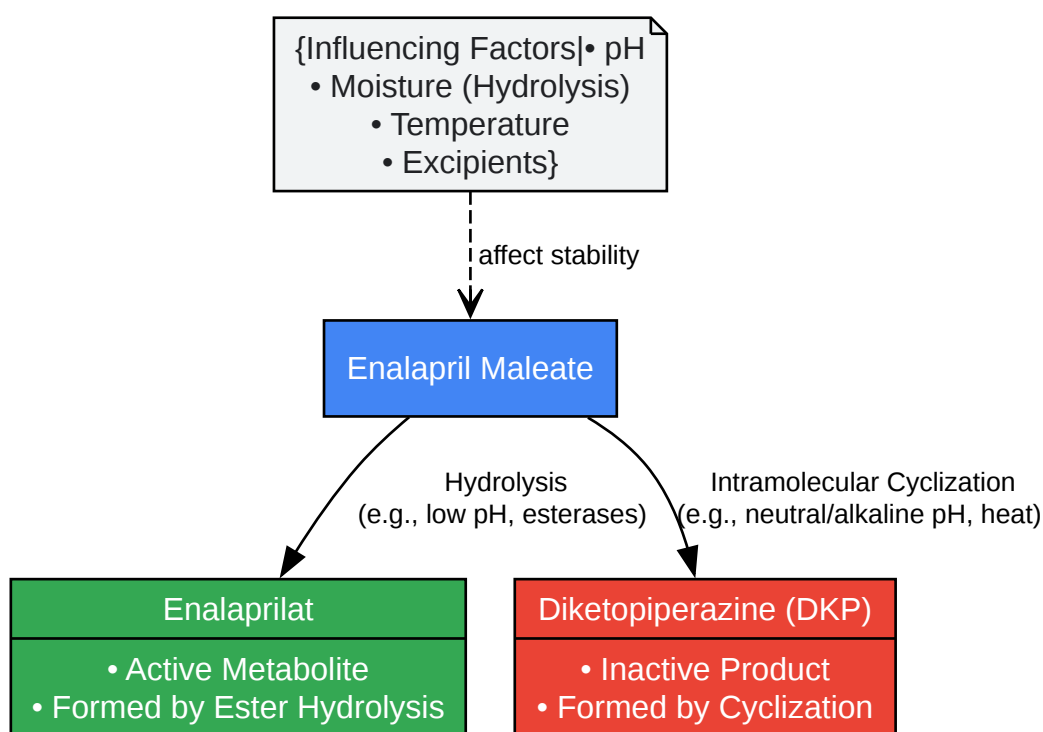


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Caption: Decision workflow for preparing **enalapril maleate** experimental solutions.

Logical Relationship: Stability & Degradation

This diagram illustrates the key factors influencing the stability of **enalapril maleate** and its primary degradation products. **Enalapril maleate** is susceptible to hydrolysis and intramolecular cyclization.^{[7][12]}



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